

In-Depth Technical Guide: 1-(3-Chloropyridin-2-yl)ethanone

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Compound of Interest

Compound Name: 1-(3-Chloropyridin-2-yl)ethanone

CAS No.: 131109-75-6

Cat. No.: B172450

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CAS Number: 131109-75-6

Structure:

 Chemical Structure of 1-(3-Chloropyridin-2-yl)ethanone

This technical guide provides a comprehensive overview of **1-(3-Chloropyridin-2-yl)ethanone**, a key intermediate in the synthesis of various biologically active compounds. This document is intended for researchers, scientists, and professionals in the fields of drug development and medicinal chemistry.

Physicochemical Properties

Quantitative data for **1-(3-Chloropyridin-2-yl)ethanone** is limited in publicly available literature. The following table summarizes its basic properties and includes data for a related isomer, 1-(2-chloropyridin-3-yl)ethanone, for comparison.

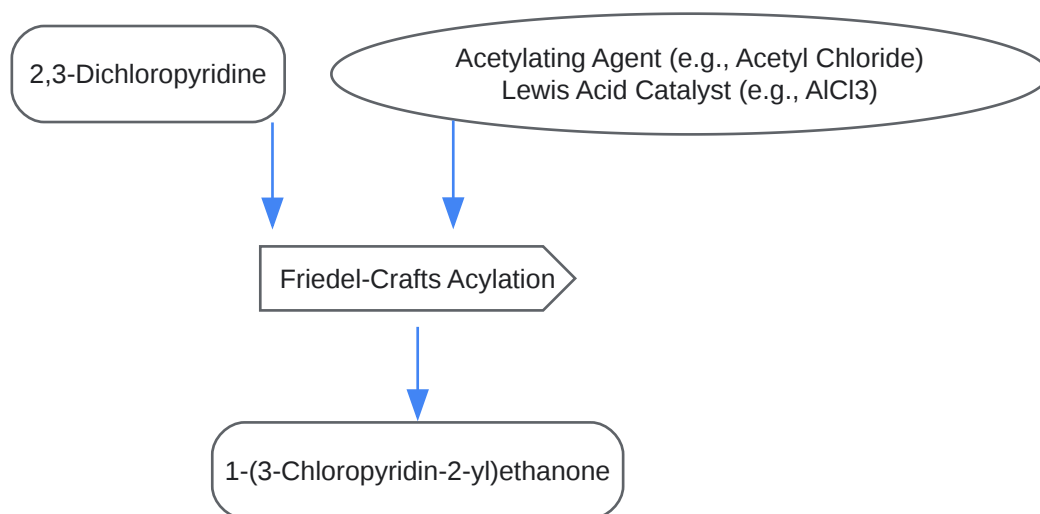
Property	Value for 1-(3-Chloropyridin-2-yl)ethanone	Value for 1-(2-chloropyridin-3-yl)ethanone (Isomer)
CAS Number	131109-75-6	55676-21-6
Molecular Formula	C ₇ H ₆ ClNO	C ₇ H ₆ ClNO
Molecular Weight	155.58 g/mol	155.58 g/mol
Appearance	Not specified	Colorless to slightly yellow solid[1]
Melting Point	Not specified	~49-50 °C[1]
Boiling Point	Not specified	~272-276 °C; 114 °C at 15 mmHg[1]
Density	Not specified	~1.28 g/cm ³ (Predicted)[1]
Solubility	Not specified	Soluble in organic solvents, insoluble in water[1]

Synthesis and Experimental Protocols

While a specific, detailed, peer-reviewed protocol for the synthesis of **1-(3-Chloropyridin-2-yl)ethanone** is not readily available, general synthetic methodologies for similar compounds can be adapted. The synthesis of related bromopyridine analogs often involves Friedel-Crafts acylation or Grignard reactions.

Plausible Synthetic Route: Friedel-Crafts Acylation

A potential synthetic route involves the Friedel-Crafts acylation of 2,3-dichloropyridine followed by a selective reduction or Grignard reaction. However, Friedel-Crafts reactions on pyridine rings can be challenging due to the electron-deficient nature of the ring.



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Caption: Plausible synthetic workflow for **1-(3-Chloropyridin-2-yl)ethanone**.

Experimental Protocol: Synthesis of a Pyrazole Carboxamide Intermediate

1-(3-Chloropyridin-2-yl)ethanone is a valuable precursor for the synthesis of pyrazole derivatives, which have shown significant biological activity in agrochemical and pharmaceutical research. The following protocol details the synthesis of a pyrazole carboxamide, a class of compounds often investigated for their therapeutic potential.

Objective: To synthesize a pyrazole carboxamide derivative using a substituted pyrazole precursor.

Materials:

- N-(3-fluoro-4-morpholinophenyl)-3-methyl-5-(methylthio)-1H-pyrazole-4-carboxamide
- Substituted aromatic acid chloride
- Triethylamine
- Dichloromethane (DCM)
- Water

- Standard laboratory glassware
- Magnetic stirrer

Procedure:

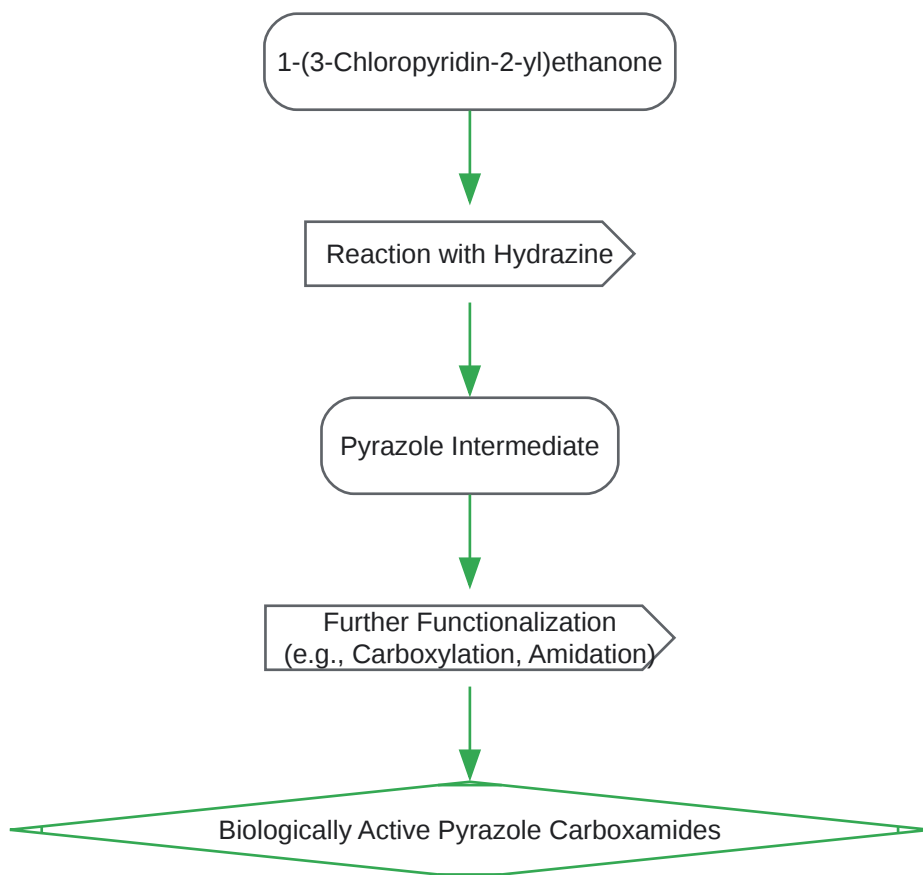
- To a stirred solution of N-(3-fluoro-4-morpholinophenyl)-3-methyl-5-(methylthio)-1H-pyrazole-4-carboxamide (2.8 mmol) and triethylamine (4.3 mmol) in dichloromethane (5 mL) at room temperature, add a solution of the desired substituted aromatic acid chloride (3.1 mmol) in dichloromethane (5 mL).^[2]
- Stir the reaction mixture at room temperature for 1 hour.^[2]
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, wash the organic layer with water (10 mL).^[2]
- Separate the organic and aqueous layers.
- The organic layer containing the desired N-aryl-pyrazole-4-carboxamide derivative can be dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure for further purification if necessary.

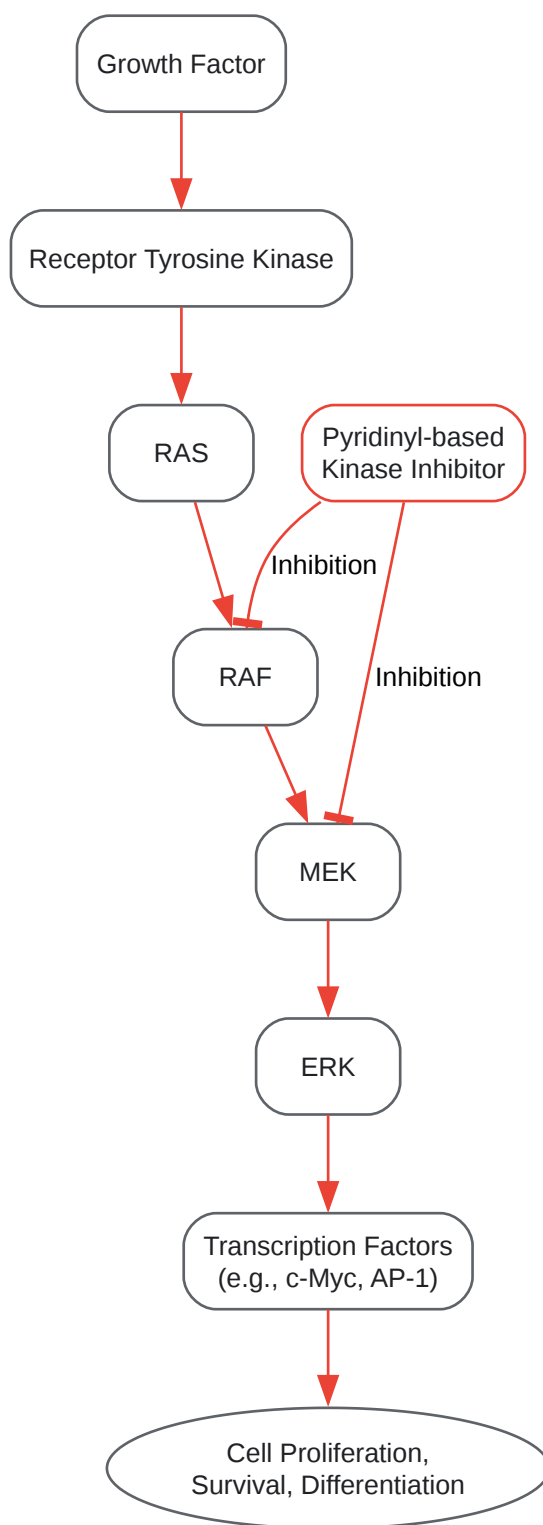
Applications in Drug Development and Research

1-(3-Chloropyridin-2-yl)ethanone serves as a crucial building block in the synthesis of a variety of heterocyclic compounds with potential therapeutic applications. Its derivatives are being investigated for a range of biological activities.

Role as a Synthetic Intermediate

The presence of a chloro substituent and a ketone functional group on the pyridine ring allows for diverse chemical modifications, making it a versatile starting material for the development of novel therapeutic agents. It is a key intermediate in the synthesis of compounds with potential applications in cancer treatment and as kinase inhibitors.





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References

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